

Technical Guide: Solubility & Handling of Z-Asp(OSu)-OBzl

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Compound of Interest

Compound Name: Z-Asp(OSu)-OBzl

CAS No.: 108325-86-6

Cat. No.: B612913

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Executive Summary

This guide provides a technical analysis of the solubility profile, stability, and handling protocols for **Z-Asp(OSu)-OBzl** (N-

-Benzyloxycarbonyl-L-aspartic acid

-N-hydroxysuccinimide ester

-benzyl ester).

As a side-chain activated aspartic acid derivative, this compound presents unique challenges compared to standard

-activated amino acids. Its dual hydrophobic protection (Z and OBzl groups) combined with the moisture-sensitive activated ester (OSu) requires a precise solvent strategy to maximize coupling efficiency while minimizing hydrolysis and side reactions (e.g., aspartimide formation). This document serves as a definitive reference for solvent selection in synthesis and purification workflows.

Chemical Profile & Polarity Analysis

To predict and manipulate solubility, one must understand the competing intermolecular forces within the molecule.

- Chemical Name: **Z-Asp(OSu)-OBzl**[1]
- CAS Number: 108325-86-6[1]
- Molecular Formula:
[1][2]
- Molecular Weight: 454.43 g/mol [1][2]

Structural Determinants of Solubility

- Hydrophobic Domains (Solubility Promoters in Organics):
 - Z-Group (Cbz): The carbobenzyloxy group adds significant lipophilicity/aromaticity.
 - Benzyl Ester (OBzl): The
-benzyl ester further enhances solubility in chlorinated and aromatic solvents.
- Polar/Reactive Domain (Solubility Promoter in Polar Aprotics):
 - Succinimide Ester (OSu): The activated
-ester contains a polar imide ring, increasing affinity for dipolar aprotic solvents (DMF, DMSO) but rendering the molecule susceptible to nucleophilic attack (hydrolysis).

Implication: The molecule is an "amphipathic hydrophobic" entity. It rejects water and non-polar aliphatics (hexanes) but thrives in "middle-ground" polar organic solvents.

Solubility Landscape

The following data synthesizes empirical observations with standard peptide chemistry principles. Solubility is categorized by solvent class.

Table 1: Solubility Matrix & Application Suitability

Solvent Class	Specific Solvent	Solubility Rating	Stability Risk	Primary Application
Polar Aprotic	DMF (N,N-Dimethylformamide)	High (>200 mg/mL)	Low*	Standard coupling solvent; excellent solvation of peptide chains.
DMSO (Dimethyl Sulfoxide)	High (>200 mg/mL)	Moderate	Dissolving difficult aggregates; Caution: Oxidizing potential.	
NMP (N-Methyl-2-pyrrolidone)	High	Low	Alternative to DMF for scale-up; lower volatility.	
Chlorinated	DCM (Dichloromethane)	High	Very Low	Solubility limit is lower than DMF but excellent for preventing racemization.
Chloroform ()	Moderate-High	Low	Used in purification; often mixed with alcohols (caution required).	
Esters/Ethers	Ethyl Acetate (EtOAc)	Moderate	Low	Standard solvent for work-up and extraction.
THF (Tetrahydrofuran)	Good	Moderate	Useful for specific couplings; Caution:	

			Peroxide formation.	
Protic	Methanol/Ethanol	Moderate	High	AVOID. Risk of transesterification and slow aminolysis.
Water	Insoluble	Critical		AVOID. Causes rapid hydrolysis of the OSu ester.
Non-Polar	Hexanes/Heptane	Insoluble	Low	Used as an anti-solvent for precipitation/crystallization.
Diethyl Ether	Low/Insoluble	Low		Used to precipitate the product from DCM/DMF.

*Note on DMF Stability: While chemically stable, DMF can contain trace amines (dimethylamine) upon aging, which will degrade the active ester. Always use fresh, high-grade DMF.

Technical Protocols

Protocol A: Standard Dissolution for Coupling Reactions

Target Concentration: 0.1M - 0.5M

- Solvent Prep: Ensure DMF or NMP is "Amine-Free" and "Anhydrous" (Water < 0.03%).
 - Why? Water hydrolyzes the OSu ester to the free acid (Z-Asp-OBzl), killing reactivity. Amines cause premature deprotection or side reactions.
- Weighing: Weigh **Z-Asp(OSu)-OBzl** in a glovebox or low-humidity environment if possible. The OSu ester is hygroscopic.[3]

- Dissolution:
 - Add 70% of the calculated solvent volume.
 - Vortex or sonicate for 30-60 seconds. The solution should be clear and colorless to pale yellow.
 - Add remaining solvent to reach volume.
- Filtration (Optional): If the solution appears hazy, it may indicate hydrolysis (insoluble free acid formation in DCM) or impurities. Filter through a 0.45 μ m PTFE syringe filter.

Protocol B: Recrystallization/Purification

If the reagent degrades (hydrolyzes), it can often be purified via solvent/anti-solvent precipitation.

- Dissolve: Dissolve the crude solid in a minimum volume of warm Ethyl Acetate or DCM (approx. 35-40°C).
- Precipitate: Add Hexanes or Diethyl Ether dropwise with stirring until persistent turbidity is observed.
- Crystal Growth: Cool to 4°C overnight. The hydrophobic Z/OBzl groups drive crystallization in the non-polar environment.
- Isolate: Filter and dry under high vacuum over P_2O_5 to remove moisture.

Critical Stability Mechanisms

Understanding the degradation pathways is vital for solvent choice.

Hydrolysis (The Water Problem)

- Mechanism: Water attacks the carbonyl carbon of the activated ester.

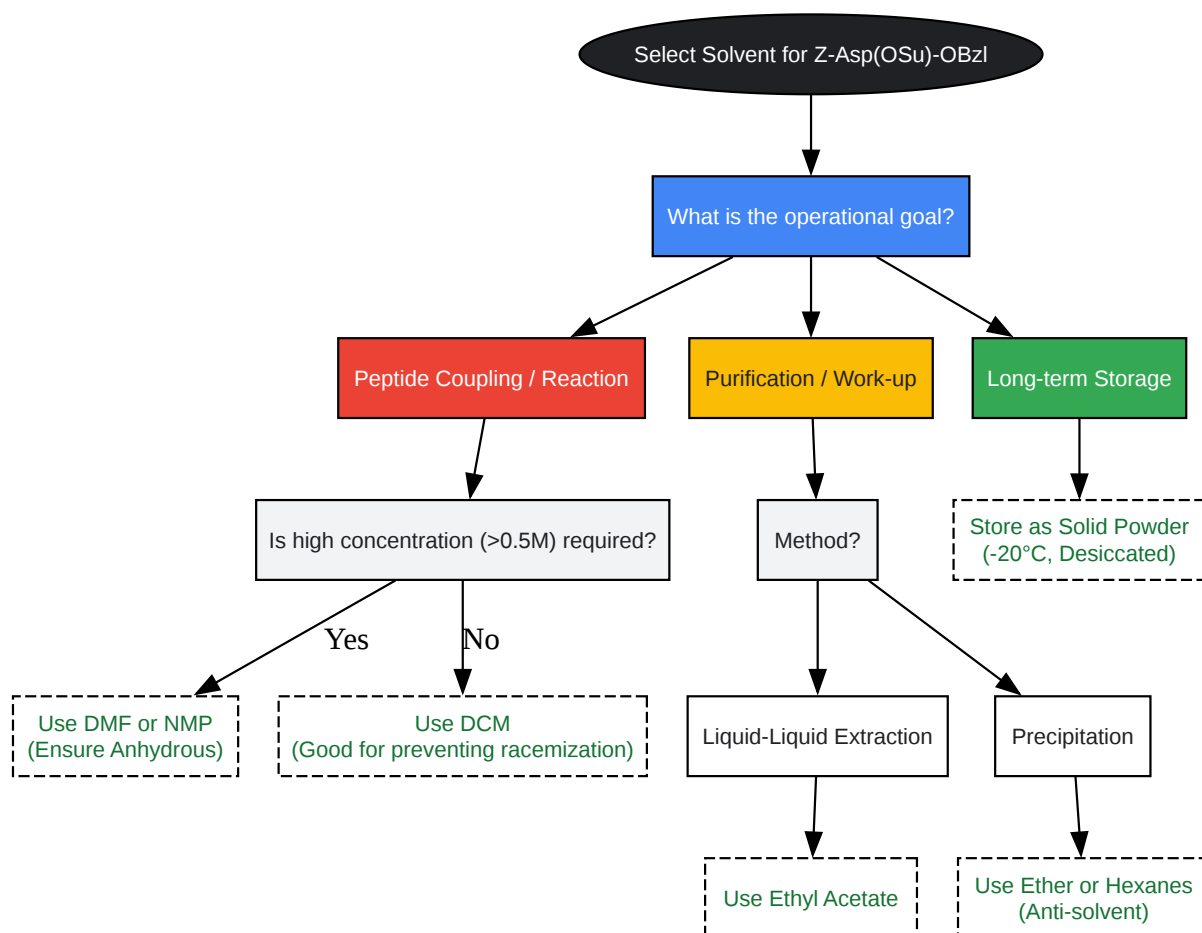
- Solvent Impact: In DMF/DMSO, water activity is enhanced, accelerating this reaction. Strict anhydrous conditions are required.

Transesterification (The Alcohol Problem)

- Mechanism: Alcohol hydroxyl groups nucleophilically attack the active ester.
- Solvent Impact: Dissolving **Z-Asp(OSu)-OBzl** in Methanol will slowly convert it to the methyl ester (Z-Asp(OMe)-OBzl), which is biologically inert in coupling conditions.

Visualization: Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting the appropriate solvent based on the experimental stage.



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Figure 1: Decision logic for solvent selection ensuring chemical stability and process efficiency.

References

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Sources

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